

# Handling and storage procedures for 1,1-Diphenylacetone

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1,1-Diphenylacetone

Cat. No.: B1664572

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An Application Note and Protocol for the Safe Handling and Storage of **1,1-Diphenylacetone**

## Abstract

**1,1-Diphenylacetone** (CAS No. 781-35-1) is a versatile diaryl-substituted ketone widely utilized as a key intermediate in organic synthesis, particularly in the development of pharmaceuticals and specialty chemicals.<sup>[1][2]</sup> Its applications range from the synthesis of active pharmaceutical ingredients (APIs) for antidepressants and antihistamines to the formulation of agrochemicals and photoinitiators in polymer chemistry.<sup>[1][3]</sup> Given its reactivity and specific hazard profile, adherence to rigorous handling and storage protocols is paramount to ensure laboratory safety, experimental integrity, and environmental compliance. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the essential procedures for the safe management of **1,1-Diphenylacetone**, from receipt to disposal.

## Physicochemical Properties and Identification

**1,1-Diphenylacetone** is an organic compound that appears as a white to off-white crystalline solid or powder at room temperature.<sup>[1][4][5]</sup> It is generally insoluble in water but soluble in common organic solvents like ethanol, ether, and chloroform.<sup>[4]</sup> Understanding its physical and chemical properties is the foundation for its safe handling.

Table 1: Physicochemical Data for **1,1-Diphenylacetone**

Property	Value	Source(s)
IUPAC Name	1,1-diphenylpropan-2-one	[6][7]
Synonyms	1,1-Diphenyl-2-propanone, Benzhydryl methyl ketone	[1][4]
CAS Number	781-35-1	[1][6]
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O	[1][7]
Molecular Weight	210.27 g/mol	[1]
Appearance	White to off-white crystalline powder/solid	[1][4][8]
Melting Point	59-63 °C	[1][9]
Boiling Point	307 °C	[6]
Purity	≥ 99% (GC) is commercially available	[1][5]

## Hazard Identification and Safety Precautions

While toxicity information is limited, **1,1-Diphenylacetone** is classified as an irritant and requires careful handling to minimize exposure.[4] It is a combustible solid, though not highly flammable.[4][9] The primary routes of exposure are inhalation of dust, skin contact, and eye contact.

## GHS Hazard Classification

Based on available data, **1,1-Diphenylacetone** is associated with the following GHS Hazard Statements:

- H315: Causes skin irritation.[7]
- H319: Causes serious eye irritation.[7]
- H335: May cause respiratory irritation.[7]

## Incompatibilities and Hazardous Reactions

The stability of **1,1-Diphenylacetone** can be compromised by certain substances, leading to potentially hazardous reactions. It is crucial to prevent contact with:

- Strong Oxidizing Agents: Can lead to vigorous, exothermic reactions.[4][8][9]
- Strong Acids and Bases: May induce decomposition.[4]
- Reactive Metals: May catalyze hazardous reactions.[4]

The compound is sensitive to heat and air, which underscores the need for controlled storage conditions.[8]

## Personal Protective Equipment (PPE)

A systematic approach to PPE is essential for mitigating the risks associated with handling **1,1-Diphenylacetone**. The selection of appropriate PPE is the responsibility of the user and should be based on a thorough risk assessment of the specific procedure being performed.

Table 2: Recommended Personal Protective Equipment (PPE)

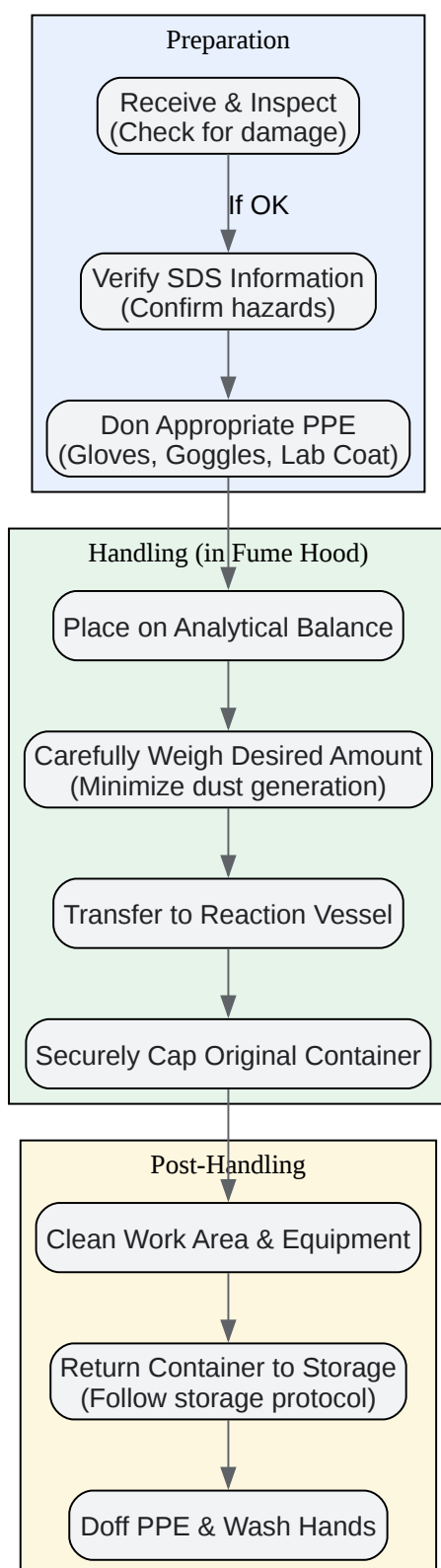
Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[10]	To prevent skin contact and irritation. Nitrile is preferred for general chemical protection. [11]
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.[12][13]	To protect eyes from dust particles and accidental splashes.
Skin/Body Protection	Standard laboratory coat. An apron may be used for bulk transfers.[11][13]	To prevent contamination of personal clothing and minimize skin exposure.
Respiratory Protection	Use only in a certified chemical fume hood.[12]	To prevent inhalation of airborne dust or vapors, which can cause respiratory irritation. [7]

Causality: The requirement for handling within a fume hood is a direct consequence of the compound's potential to cause respiratory irritation (H335) and the need to control exposure to fine dust particles.[7][12]

## Protocol for Handling 1,1-Diphenylacetone

This protocol outlines the standard operating procedure for safely handling **1,1-Diphenylacetone** in a laboratory setting. The workflow emphasizes minimizing exposure and preventing contamination.

## Workflow for Handling and Use



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Caption: Standard workflow for handling **1,1-Diphenylacetone**.

## Step-by-Step Handling Protocol

- Preparation: Before handling, consult the Safety Data Sheet (SDS).[\[13\]](#) Ensure that a certified chemical fume hood and an eyewash station/safety shower are accessible.[\[14\]](#)
- Personal Protective Equipment: Don the required PPE as specified in Table 2.
- Dispensing: Conduct all weighing and transfer operations inside a chemical fume hood to control dust and potential vapors.[\[12\]](#)
- Technique: When transferring the solid, use a spatula and handle it gently to minimize the generation of airborne dust.[\[4\]](#)[\[14\]](#) Avoid scooping directly from the bottle opening if possible to prevent contamination.
- Container Management: After dispensing the required amount, securely close the container lid immediately to protect the remaining material from moisture and air.[\[4\]](#)[\[8\]](#)
- Post-Handling: Wipe down the spatula and the work surface inside the fume hood with a damp cloth to collect any residual dust. Dispose of contaminated materials as hazardous waste.
- Hygiene: After completing the task and removing PPE, wash hands thoroughly with soap and water.[\[4\]](#)

## Storage Procedures for 1,1-Diphenylacetone

Proper storage is critical for maintaining the stability and purity of **1,1-Diphenylacetone** and for ensuring laboratory safety. The compound is heat and air-sensitive, necessitating specific storage conditions.[\[8\]](#)

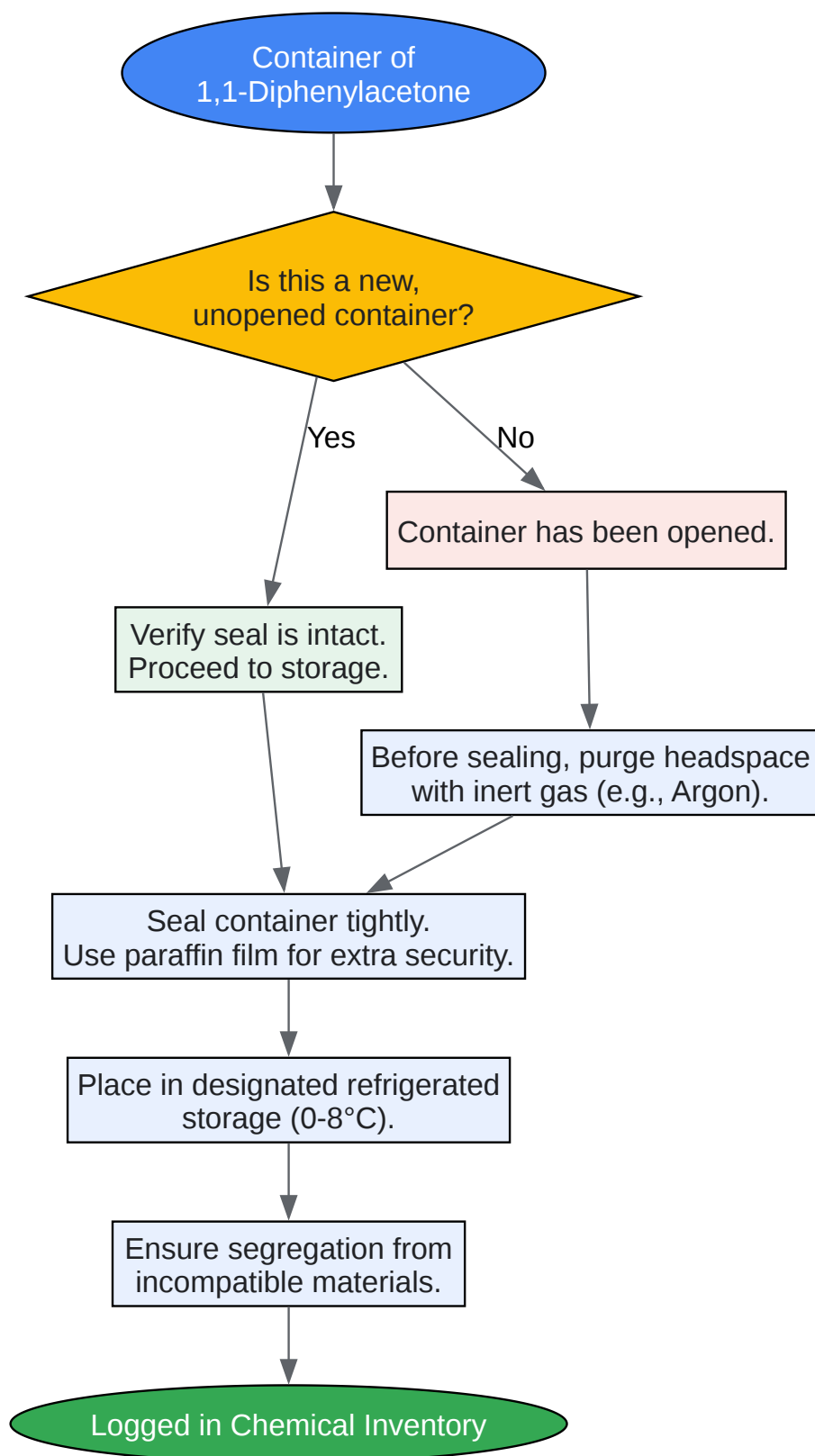
## Storage Condition Requirements

Table 3: Summary of Recommended Storage Conditions

Parameter	Recommendation	Rationale & Source(s)
Temperature	Refrigerated: 0-8 °C	To maintain stability and prevent degradation. The compound is heat-sensitive.[1][4]
Atmosphere	Store under an inert gas (e.g., Argon, Nitrogen).	To prevent oxidation and degradation from atmospheric air, as it is air-sensitive.[8][15]
Container	Tightly sealed, light-resistant container.	To prevent exposure to air and moisture and protect from light.[4][12]
Location	Cool, dry, well-ventilated area.	To ensure a stable environment and prevent accumulation of any potential vapors.[4][12]
Segregation	Store away from incompatible materials (oxidizers, acids, bases).	To prevent accidental hazardous reactions.[4][8]

## Storage Logic and Protocol

The following decision tree illustrates the protocol for ensuring proper storage of **1,1-Diphenylacetone** upon receipt or after use.



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Caption: Decision workflow for the proper storage of **1,1-Diphenylacetone**.



## Spill Management and Waste Disposal

Accidental spills and waste must be managed promptly and correctly to mitigate risks.

### Spill Cleanup Protocol

- **Evacuate & Secure:** Evacuate non-essential personnel from the immediate area. Eliminate all ignition sources.[\[12\]](#)
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Contain:** Wearing appropriate PPE (including respiratory protection if outside a fume hood), cover the spill with an inert absorbent material like sand, vermiculite, or diatomite.[\[12\]](#) Do not use combustible materials like paper towels to absorb the bulk of the spill.
- **Collect:** Carefully sweep or scoop the absorbed material into a labeled, sealable container for hazardous waste.[\[14\]](#)
- **Decontaminate:** Clean the spill area thoroughly with soap and water.
- **Dispose:** Treat all cleanup materials as hazardous waste.

### Waste Disposal

Chemical waste must be handled in accordance with institutional policies and local, state, and federal regulations.[\[15\]](#)

- **Segregation:** Collect waste **1,1-Diphenylacetone** and contaminated materials in a dedicated, clearly labeled hazardous waste container.
- **Do Not Mix:** Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- **Drain Disposal:** NEVER dispose of **1,1-Diphenylacetone** down the drain.[\[10\]](#)
- **Pickup:** Arrange for pickup by a licensed professional waste disposal service.[\[12\]](#)

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